

# 3-Methylsulfolane: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 3-Methylsulfolane

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This in-depth technical guide provides a thorough overview of **3-Methylsulfolane**, a versatile polar aprotic solvent. This document details its chemical identity, physicochemical properties, experimental protocols for its synthesis and purification, and its applications, particularly within the pharmaceutical and chemical industries.

## Chemical Identity and Synonyms

**3-Methylsulfolane** is systematically known as 3-methyltetrahydrothiophene 1,1-dioxide.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup> Its unique molecular structure, featuring a sulfonyl functional group within a saturated five-membered ring with a methyl substituent, imparts desirable properties for various chemical applications.<sup>[4]</sup>

Below is a table summarizing its key identifiers and a comprehensive list of its synonyms.

Identifier	Value
CAS Number	872-93-5[1][2][3][4]
Molecular Formula	C5H10O2S[1][2][3][4]
IUPAC Name	3-methylthiolane 1,1-dioxide[3][5]
InChI Key	CMJLMPKFQPJDKP-UHFFFAOYSA-N[4]
SMILES	CC1CCS(=O)(=O)C1[4]

A variety of synonyms are used to refer to **3-Methylsulfolane** in literature and commerce. These are provided in the table below for easy reference.

Synonyms
3-Methyl-1λ6-thiolane-1,1-dione[4]
3-Methylsulfolane[2][4]
3-Methyltetramethylene sulfone[4]
3-Methylthiolane 1,1-dioxide[4][5]
3-Methyltetrahydrothiophene 1,1-Dioxide[6][7]
Methylsulfolane[2][4]
NSC 77078[4]
Tetrahydro-3-methylthiophene S,S-dioxide[4]
Thiophene, tetrahydro-3-methyl-, 1,1-dioxide[1][2][4]
3-Methylthiacyclopentane 1,1-dioxide[4][5]

## Physicochemical Properties

**3-Methylsulfolane** is a colorless to pale yellow liquid at room temperature.[4] It is characterized by a high boiling point and low volatility, which are advantageous in many industrial processes.[4] The presence of the methyl group on the sulfolane ring enhances its

polarity, enabling it to dissolve a broad spectrum of both polar and nonpolar compounds.[4] Furthermore, it exhibits excellent thermal stability and resistance to oxidation.[4]

The key physicochemical properties of **3-Methylsulfolane** are summarized in the table below.

Property	Value
Molecular Weight	134.20 g/mol [1][6]
Appearance	Colorless to light yellow clear liquid[5]
Boiling Point	104 °C at 3 mmHg[2]
Melting Point	0.5 °C[2]
Density	1.20 g/cm <sup>3</sup> [2]
Flash Point	154.4 °C[2]
Water Solubility	1000 g/L at 20 °C[2]
Refractive Index	1.4750 to 1.4790[2]

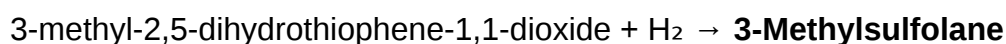
## Experimental Protocols

Detailed methodologies for the synthesis and purification of **3-Methylsulfolane** are provided below. These protocols are based on established chemical principles for similar compounds.

### Synthesis of 3-Methylsulfolane

The synthesis of **3-Methylsulfolane** is typically achieved through the catalytic hydrogenation of its unsaturated precursor, 3-methyl-2,5-dihydrothiophene-1,1-dioxide (also known as 3-methylsulfolene). This reaction involves the saturation of the carbon-carbon double bond within the five-membered ring.

Reaction:



Materials:

- 3-methyl-2,5-dihydrothiophene-1,1-dioxide
- Raney Nickel (or another suitable hydrogenation catalyst such as Ni-MoS<sub>2</sub>)
- Solvent (e.g., Tetrahydrofuran or water)
- Hydrogen gas
- High-pressure reactor (autoclave)

Procedure:

- In a high-pressure reactor, dissolve 3-methyl-2,5-dihydrothiophene-1,1-dioxide in a suitable solvent.
- Add the Raney Nickel catalyst to the solution. The catalyst loading is typically a small percentage of the substrate by weight.
- Seal the reactor and purge with an inert gas, such as nitrogen, to remove any oxygen.
- Pressurize the reactor with hydrogen gas to the desired pressure (e.g., 3.0 MPa).
- Heat the mixture to the target temperature (e.g., 45-60 °C) with continuous stirring.
- Maintain these conditions for a period of 2 to 3.5 hours, or until the reaction is complete, which can be monitored by techniques such as gas chromatography.
- After the reaction is complete, cool the reactor to room temperature and carefully vent the excess hydrogen gas.
- Filter the reaction mixture to remove the catalyst.
- The solvent can be removed by distillation to yield the crude **3-Methylsulfolane**.

## Purification of 3-Methylsulfolane

For applications requiring high purity, **3-Methylsulfolane** can be further purified.

Procedure:

- Vacuum Distillation: Distill the crude **3-Methylsulfolane** under reduced pressure. This is an effective method for separating it from less volatile impurities.
- Recrystallization: For further purification, the distilled **3-Methylsulfolane** can be recrystallized from a suitable solvent, such as diethyl ether, at low temperatures (e.g., -60 to -70 °C).[6]

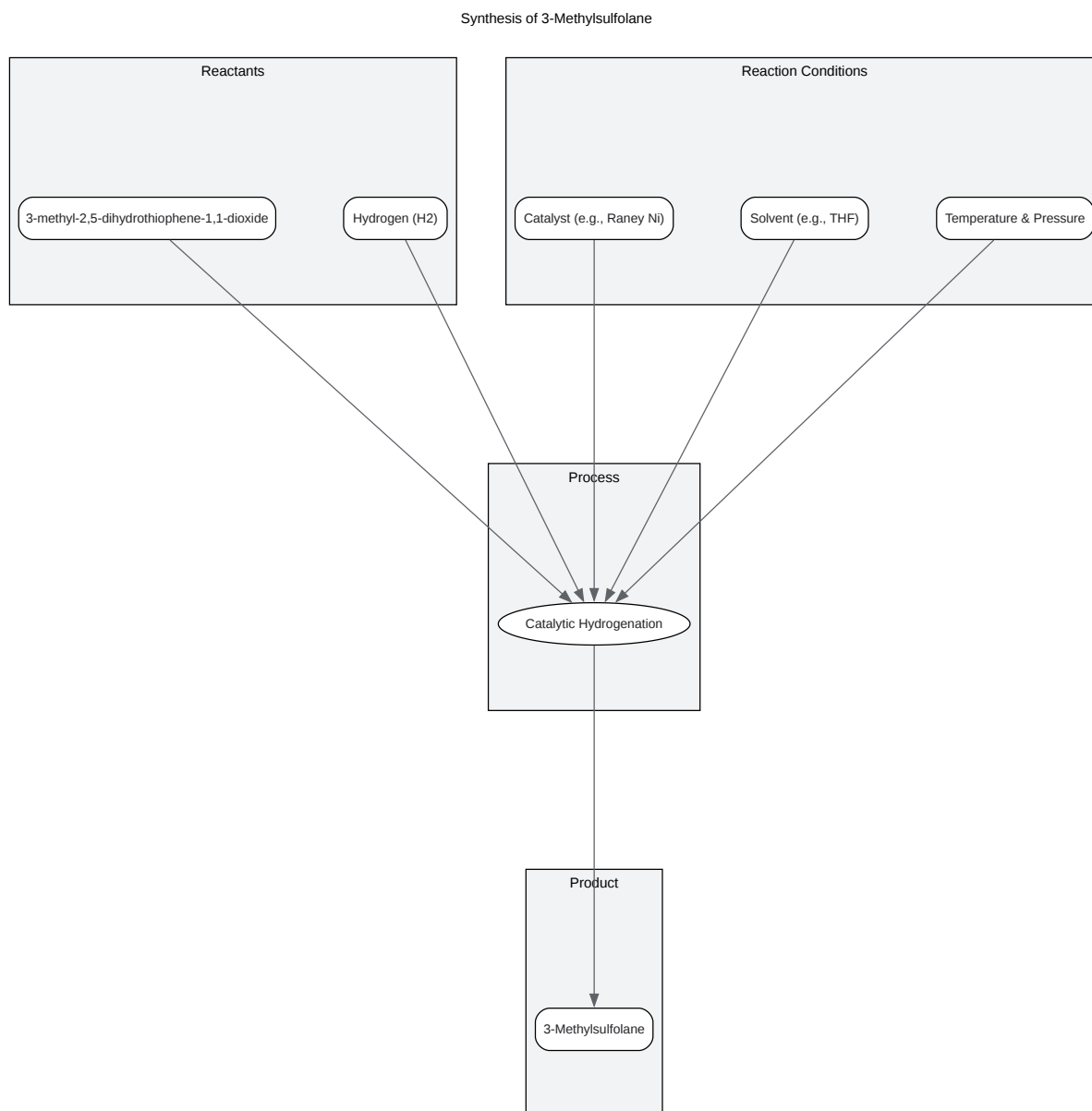
## Applications in Research and Drug Development

**3-Methylsulfolane**'s favorable properties make it a valuable solvent in various chemical processes, including those in the pharmaceutical and petrochemical industries.[4] Its high polarity and thermal stability are particularly advantageous for conducting a wide range of organic reactions.[4] Furthermore, its relatively low toxicity profile makes it an attractive alternative to more hazardous solvents, aligning with the principles of green chemistry.[4]

In drug development, **3-Methylsulfolane** can be employed as a solvent for the synthesis of active pharmaceutical ingredients (APIs) and their intermediates. Its ability to dissolve a diverse range of reactants and its stability under various reaction conditions are highly beneficial.

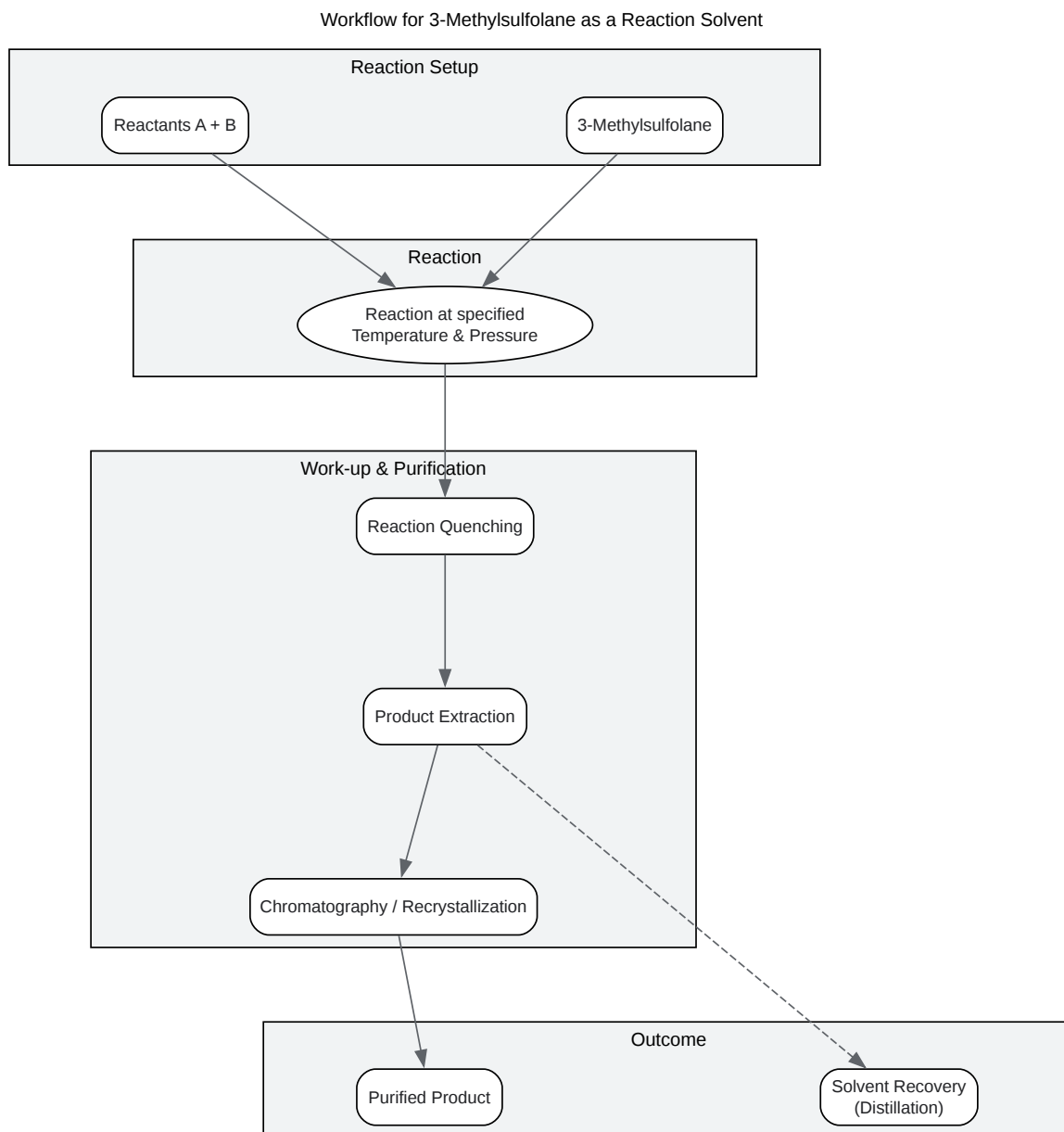
## Visualizations

The following diagrams illustrate the synthesis of **3-Methylsulfolane** and a general workflow for its application as a solvent in a chemical reaction.



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Caption: Synthesis of **3-Methylsulfolane** via catalytic hydrogenation.



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Caption: General workflow for utilizing **3-Methylsulfolane** as a solvent.

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## References

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